

PHTPP: Application Notes for DMSO and Ethanol-Based Experiments

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **PHTPP**, a selective estrogen receptor β (ER β) antagonist, with a focus on its solubility in dimethyl sulfoxide (DMSO) and ethanol for experimental applications.

PHTPP Solubility Data

PHTPP exhibits differential solubility in DMSO and ethanol. The following table summarizes the quantitative solubility data for **PHTPP** in these solvents. It is recommended to use fresh, anhydrous DMSO for optimal solubility, as hygroscopic DMSO can negatively impact solubility. [1] For ethanolic solutions, sonication may be required to achieve complete dissolution.[2]



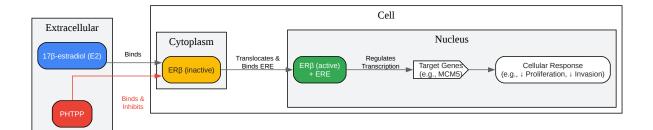
Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	15.38 - 50	36.33 - 118.11	Sonication may be required.[2] Use of fresh, anhydrous DMSO is recommended as it is hygroscopic.[1]
Ethanol	84	~198.4	Sonication is recommended.[1]

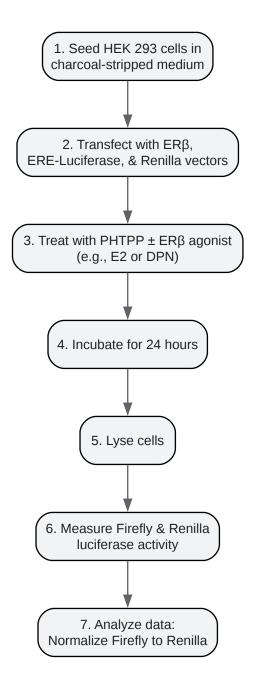
Molecular Weight of PHTPP: 423.31 g/mol

Signaling Pathway of PHTPP

PHTPP is a selective antagonist of the Estrogen Receptor β (ER β), with a 36-fold selectivity over Estrogen Receptor α (ER α). Upon binding to ER β , **PHTPP** inhibits the downstream signaling cascade typically initiated by the natural ligand, 17 β -estradiol (E2). This antagonism can lead to the modulation of gene expression and cellular processes regulated by ER β . For instance, **PHTPP** has been shown to reduce the growth and invasion of bladder cancer cells, an effect associated with the downregulation of minichromosome maintenance complex component 5 (MCM5) expression.[1]









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References

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